

Essential Safety and Disposal Procedures for JYL 1421

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Compound of Interest

Compound Name: JYL 1421

Cat. No.: B1673192

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Proper handling and disposal of **JYL 1421**, a potent TRPV1 antagonist, are critical for ensuring laboratory safety and environmental compliance. As this compound should be considered hazardous, strict adherence to established protocols is necessary.^[1] The following guide provides essential procedural information for researchers, scientists, and drug development professionals.

Disclaimer: This document provides general guidance. Always consult the complete Safety Data Sheet (SDS) provided by the manufacturer and adhere to your institution's specific Environmental Health and Safety (EHS) protocols before handling or disposing of this chemical.

Quantitative Data and Physical Properties

The following table summarizes key quantitative and physical data for **JYL 1421**.

Property	Value
CAS Registry Number	401907-26-4
Molecular Formula	C ₂₀ H ₂₆ FN ₃ O ₂ S ₂
Molecular Weight	423.6
Appearance	Crystalline solid
Purity	≥95%
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage	Store at -20°C
Stability	Stable for ≥ 4 years at -20°C
UV/Vis Maximum	λ _{max} : 225 nm

Source: Cayman Chemical Product Information^[1]

Proper Disposal Procedures

The disposal of **JYL 1421** and associated waste must be managed through your institution's hazardous waste program.

Step 1: Identify the Waste Stream

JYL 1421 waste can be categorized into three main streams:

- **Unused/Expired Solid Compound:** The pure, solid form of **JYL 1421**.
- **JYL 1421 Solutions:** **JYL 1421** dissolved in solvents (e.g., DMSO).
- **Contaminated Materials:** Items that have come into contact with **JYL 1421**, such as pipette tips, gloves, and glassware.

Step 2: Segregate and Contain Waste

- **Solid Waste (Unused Compound and Contaminated Materials):**

- Do not dispose of in standard trash or sharps containers.
- Collect all solid waste in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.
- This includes contaminated personal protective equipment (PPE) such as gloves, and disposable labware like pipette tips and microfuge tubes.
- Liquid Waste (**JYL 1421** Solutions):
 - Do not pour down the drain.
 - Collect all solutions containing **JYL 1421** in a dedicated, sealed, and shatter-resistant hazardous waste container.
 - Ensure the container is compatible with the solvent used (e.g., a chemically resistant plastic or glass bottle for DMSO solutions).

Step 3: Label Hazardous Waste Containers

Proper labeling is critical for safety and compliance. Each waste container must have a hazardous waste label that includes:

- The words "Hazardous Waste."
- The full chemical name: "**JYL 1421**."
- The solvent used and its approximate concentration (for liquid waste).
- The date accumulation started.
- The primary hazard associated with the compound (e.g., "Toxic," "Irritant").

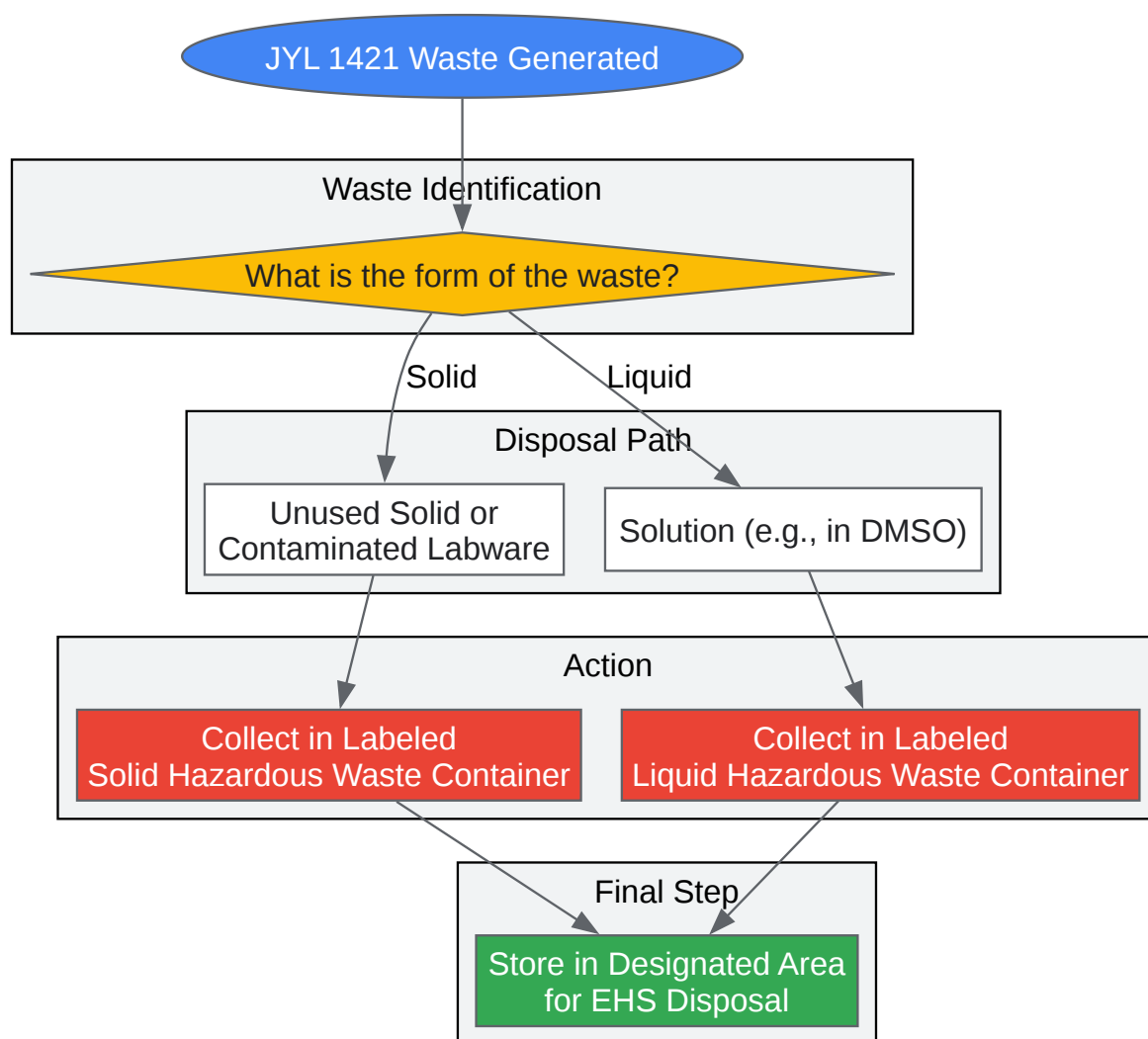
Step 4: Store and Schedule Pickup

- Store sealed hazardous waste containers in a designated and secure satellite accumulation area within your laboratory.

- Follow your institution's EHS guidelines for storage, which may require secondary containment.
- Contact your institution's EHS department to schedule a pickup for the hazardous waste.

Experimental Workflow and Disposal Decision Diagram

The following diagram illustrates the logical workflow for identifying and properly disposing of **JYL 1421** waste streams.



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Caption: Logical workflow for the proper disposal of **JYL 1421** waste.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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